

Proper Disposal of Pimavanserin Tartrate in a Research Environment

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Compound of Interest		
Compound Name:	Pimavanserin tartrate	
Cat. No.:	B1249642	Get Quote

For Immediate Implementation by Laboratory Personnel

This document provides essential procedural guidance for the safe and compliant disposal of **Pimavanserin tartrate**, a non-controlled, biologically active pharmaceutical compound. Adherence to these protocols is critical for ensuring personnel safety, environmental protection, and regulatory compliance. Researchers, scientists, and drug development professionals must manage this substance as potentially hazardous waste due to its pharmacological activity.

Regulatory Framework

The disposal of chemical waste, including research pharmaceuticals, is governed by federal and state regulations. The primary federal legislation is the Resource Conservation and Recovery Act (RCRA), administered by the U.S. Environmental Protection Agency (EPA).[1] While **Pimavanserin tartrate** is not specifically listed as a hazardous waste under RCRA, its biological activity necessitates that it be managed as a hazardous chemical waste within a laboratory setting to prevent environmental contamination and ensure safety.[2][3] University and institutional Environmental Health and Safety (EHS) departments provide specific guidelines based on these regulations.[1][4]

Core Disposal Principles

 Do Not Dispose Down the Drain: Pimavanserin tartrate should never be disposed of via the sanitary sewer.[5] Pharmaceuticals are biologically active substances that can harm aquatic life and are not always effectively removed by wastewater treatment processes.[6]



- Do Not Dispose in Regular Trash: Solid forms of Pimavanserin tartrate or materials contaminated with it should not be placed in the regular trash.
- Incineration is the Preferred Method: The recommended final disposal method for
 Pimavanserin tartrate is incineration by a licensed hazardous waste management facility.[4]
 [5][8] This ensures the complete destruction of the active pharmaceutical ingredient.

Step-by-Step Disposal Protocol for Pimavanserin Tartrate

- 1. Waste Segregation and Collection:
- Identify Waste Streams: All materials contaminated with Pimavanserin tartrate must be considered chemical waste. This includes:
 - Expired or unused pure Pimavanserin tartrate (solid powder).
 - Stock solutions and dilutions.
 - Contaminated labware (e.g., vials, pipette tips, tubes).
 - Contaminated personal protective equipment (PPE) such as gloves and weighing papers.
- Use Designated Waste Containers:
 - Collect all Pimavanserin tartrate waste in a dedicated, leak-proof container that is compatible with the chemical.[1][4]
 - The container must be kept closed except when adding waste.[1]
- 2. Labeling of Waste Containers:
- Proper Identification: Immediately label the waste container with a "Hazardous Waste" label provided by your institution's EHS department.[4]
- Complete Information: The label must include:
 - The full chemical name: "Pimavanserin tartrate".[4]



- The concentration and physical state (e.g., "solid," "in methanol").
- The date accumulation started.
- The name of the Principal Investigator (PI) and the laboratory location.
- An indication of the associated hazards (e.g., "Toxic," "Chemical Waste").
- 3. Storage of Chemical Waste:
- Satellite Accumulation Area (SAA): Store the labeled waste container in a designated SAA within the laboratory.[1][4] This area should be under the control of the laboratory personnel.
- Secondary Containment: Liquid waste containers must be placed in secondary containment (e.g., a plastic tub) to prevent spills.
- Segregation: Store the Pimavanserin tartrate waste away from incompatible chemicals.
- 4. Requesting Waste Pickup:
- Monitor Fill Level: Do not overfill waste containers. A common guideline is to request a
 pickup when the container is approximately three-quarters full.
- Contact EHS: Follow your institution's specific procedures to request a hazardous waste pickup from the EHS department.[1][4] EHS will then transport the waste for proper disposal, typically via incineration.[4][8]

Disposal of Empty Pimavanserin Tartrate Containers

- Definition of "Empty": A container that held a non-acutely hazardous chemical like
 Pimavanserin tartrate is considered "RCRA empty" when all contents have been removed by normal means (e.g., scraping, pouring) and no more than one inch of residue remains, or no more than 3% by weight of the total capacity of the container remains.
- Rinsing Procedure:
 - Rinse the empty container with a suitable solvent (e.g., ethanol, methanol).



- The first rinseate must be collected and disposed of as hazardous chemical waste in your
 Pimavanserin tartrate waste container.[9]
- Subsequent rinses of containers that held non-acutely hazardous materials may typically be disposed of down the drain, but confirm this with your institutional EHS guidelines.
- Final Disposal of Rinsed Container: Once properly rinsed and air-dried, obliterate or remove the original label and dispose of the container in the appropriate recycling or regular trash bin as per institutional policy.[9]

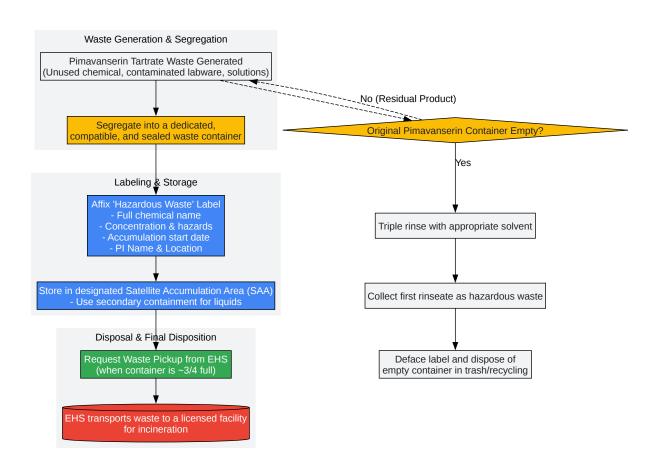
Quantitative Data Summary

Parameter	Guideline	Source
Maximum Waste Accumulation	55 gallons per Satellite Accumulation Area	[1]
Acutely Toxic Waste Limit	1 quart (liquid) or 1 kg (solid)	[1]
"RCRA Empty" Residue Limit	≤ 3% by weight of container capacity	Rowan University

Note: While **Pimavanserin tartrate** is not formally P-listed as acutely toxic, its biological activity warrants careful handling and waste minimization.

Pimavanserin Tartrate Disposal Workflow





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Caption: Decision workflow for the proper disposal of **Pimavanserin tartrate** waste in a laboratory setting.

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